

# Safety and handling precautions for 4-Fluoro-2-methoxyphenol

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## Compound of Interest

Compound Name: 4-Fluoro-2-methoxyphenol

Cat. No.: B1225191

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An In-depth Technical Guide to the Safety and Handling of **4-Fluoro-2-methoxyphenol**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **4-Fluoro-2-methoxyphenol** (CAS No: 450-93-1). The information is compiled from various safety data sheets and chemical databases to ensure a thorough guide for laboratory and industrial settings.

## Chemical Identification and Physical Properties

**4-Fluoro-2-methoxyphenol**, also known as 4-Fluoroguaiacol, is a fluorinated organic compound used in various chemical syntheses.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	450-93-1	[3][4][5]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> FO <sub>2</sub>	[3][4]
Molecular Weight	142.13 g/mol	[4][6]
Appearance	Colorless to light yellow clear liquid	[1][4][7]
Boiling Point	195 °C (lit.)	[4][7]
Density	1.247 g/mL at 25 °C (lit.)	[4]
Flash Point	101.4 - 101.6 °C (214.9 - 215 °F) - closed cup	[3][4][7]
Refractive Index	n <sub>20/D</sub> 1.517 (lit.)	[4]
Storage Temperature	Room Temperature, under inert atmosphere	[4]


## Hazard Identification and GHS Classification

**4-Fluoro-2-methoxyphenol** is classified as a hazardous substance. The GHS classification is based on its potential to cause skin, eye, and respiratory irritation.[6]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled

Signal Word: Warning[3][4]

Hazard Pictogram:

-  alt text

Precautionary Statements:[3][4][8]

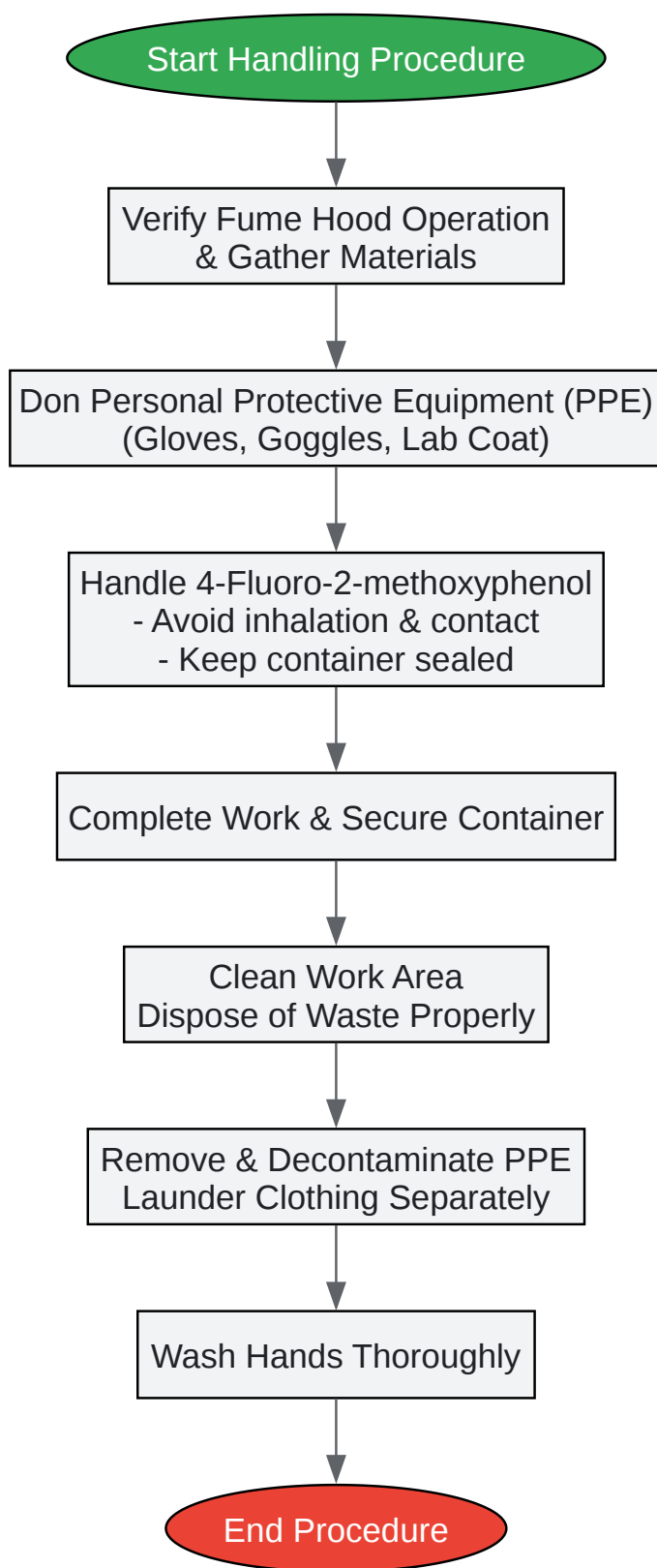
- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312
- Storage: P403+P233, P405
- Disposal: P501

## Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

## Handling Procedures

- Avoid all personal contact, including inhalation of vapors.[8]
- Use only in a well-ventilated area or under a chemical fume hood.[7][8]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[3][7][8]
- Do not eat, drink, or smoke when handling the substance.[1][8]
- Wash hands and any exposed skin thoroughly after handling.[3][7][8]
- Keep containers securely sealed when not in use.[8]
- Avoid contact with incompatible materials such as strong oxidizing agents and strong acids.  
[7]



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Caption: General workflow for safely handling **4-Fluoro-2-methoxyphenol**.

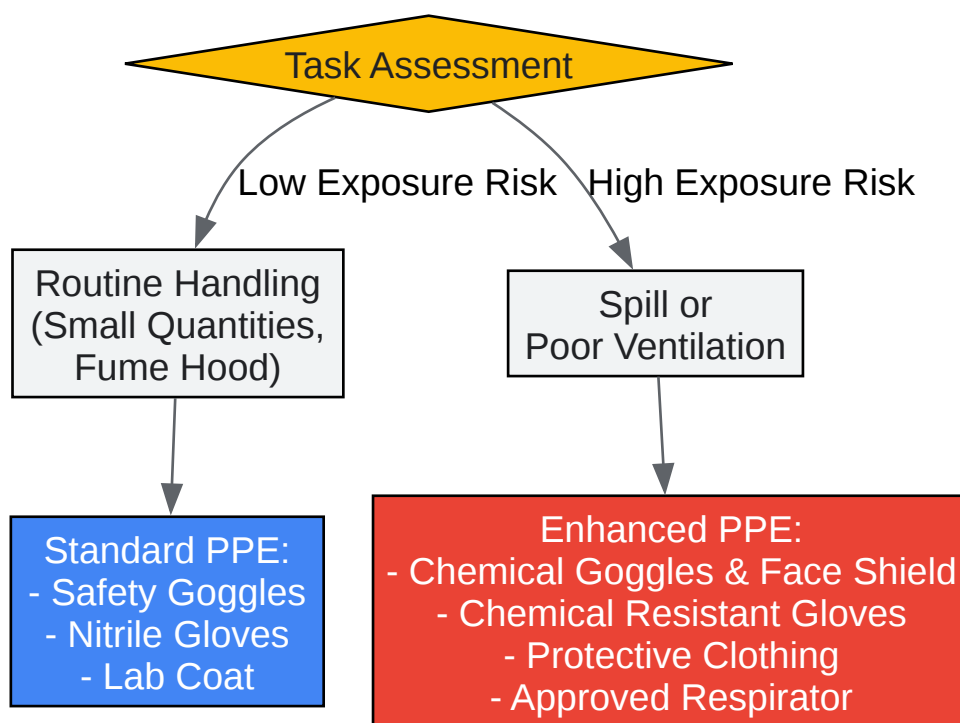
## Storage Conditions

- Store in a dry, cool, and well-ventilated place.[\[3\]](#)[\[7\]](#)
- Keep containers tightly closed to prevent moisture contact.[\[7\]](#)[\[8\]](#)
- Store locked up.[\[3\]](#)[\[7\]](#)
- Use polyethylene or polypropylene containers as recommended by the manufacturer.[\[8\]](#)
- Ensure all containers are clearly labeled and free from leaks.[\[8\]](#)

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are essential to prevent exposure.

- Engineering Controls: Work should be performed in a well-ventilated area, preferably within a chemical fume hood to maintain safe atmospheric conditions.[\[7\]](#)[\[8\]](#) Eyewash stations and safety showers must be readily accessible.[\[9\]](#)
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[7\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[7\]](#)[\[8\]](#)
- Respiratory Protection: If ventilation is inadequate or for spill cleanup, use a NIOSH/MSHA-approved respirator with an appropriate filter for organic vapors (e.g., type ABEK).[\[7\]](#)

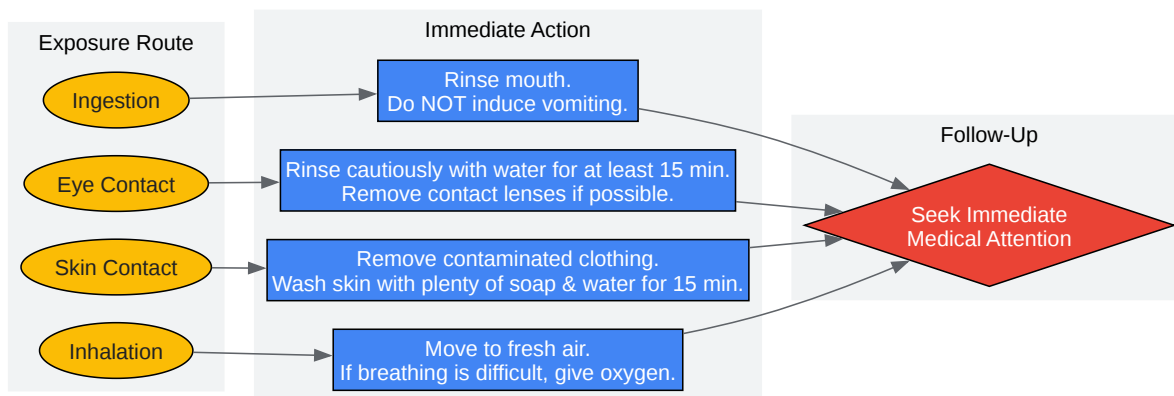


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Caption: Logic for selecting appropriate PPE based on exposure risk.

## First Aid Measures

Immediate and appropriate first aid is critical in case of exposure. Seek medical attention for all exposure incidents.<sup>[7][10]</sup>



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Caption: First aid procedures for different routes of exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1][7] If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[7][10]
- Skin Contact: Immediately remove contaminated clothing.[10] Wash the affected area with plenty of soap and water for at least 15 minutes.[7][9][10] If skin irritation occurs, get medical advice.[3]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][9] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3][7]
- Ingestion: Do NOT induce vomiting.[11][12] Rinse the mouth with water.[1][7] Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[1][7][12]

# Fire-Fighting and Accidental Release Measures

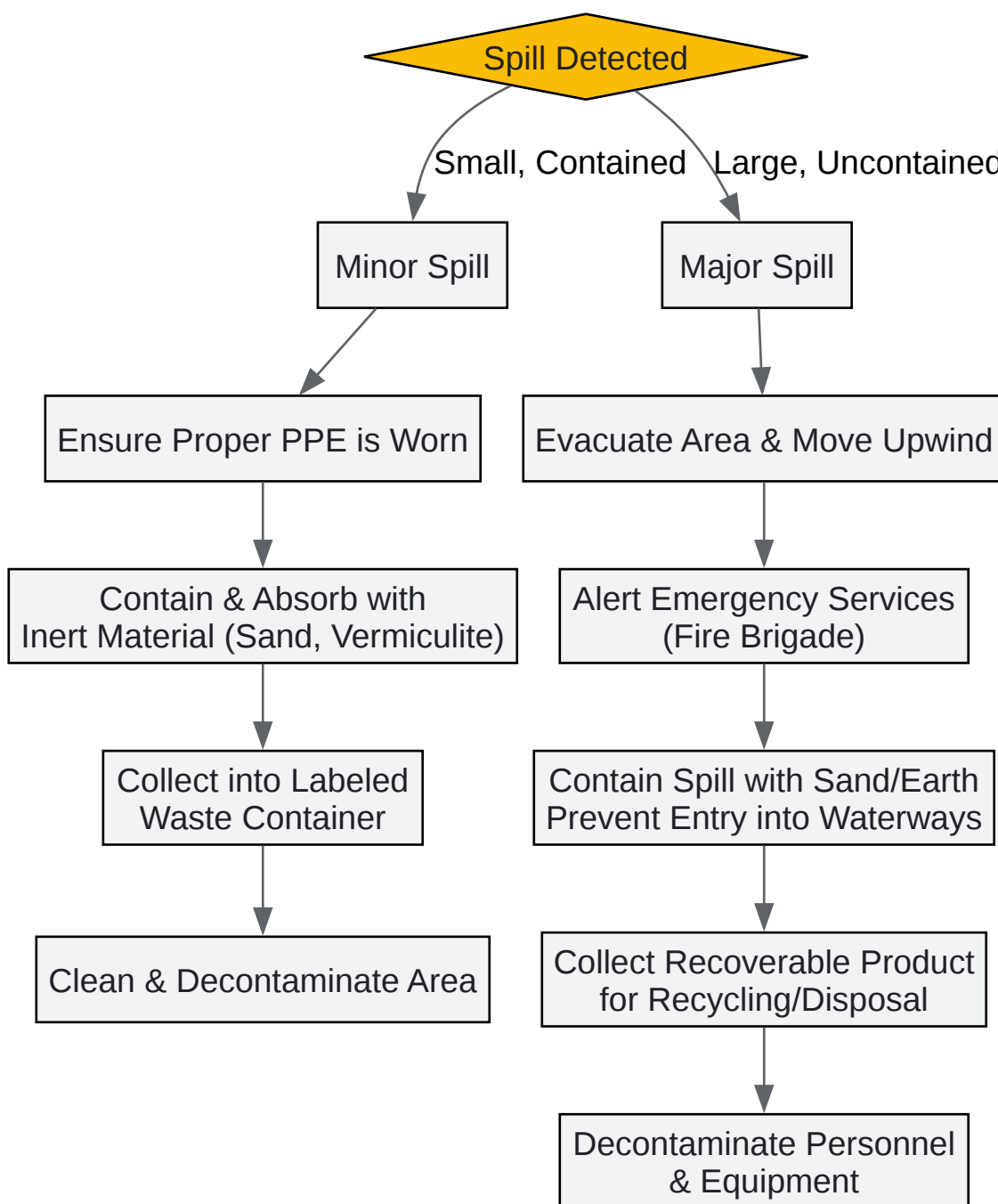
## Fire-Fighting

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[12\]](#) Water spray may be inefficient.[\[13\]](#)
- Hazards: The substance is not considered a significant fire risk, but containers may burn.[\[8\]](#) Thermal decomposition can release corrosive and irritating gases and vapors, such as hydrogen fluoride.[\[7\]](#)[\[8\]](#)
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)[\[12\]](#) Cool fire-exposed containers with a water spray from a protected location.[\[8\]](#)

## Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area.[\[8\]](#) Avoid breathing vapors and ensure adequate ventilation.[\[8\]](#) Wear full protective equipment as described in Section 4.[\[8\]](#)
- Environmental Precautions: Prevent spillage from entering drains or waterways.[\[8\]](#)
- Containment and Cleanup:
  - Minor Spills: Absorb the spill with inert material such as sand, earth, or vermiculite.[\[8\]](#) Collect the material into a suitable, labeled container for disposal.[\[8\]](#)
  - Major Spills: Clear the area and move upwind.[\[8\]](#) Alert the fire brigade.[\[8\]](#) Contain the spill using sand or earth.[\[8\]](#) Collect recoverable product into labeled containers.[\[8\]](#) After cleanup, decontaminate all protective equipment before reuse.[\[8\]](#)





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Caption: Response workflow for minor and major spills.

## Disposal Considerations

Dispose of waste contents and containers in accordance with local, regional, and national regulations.<sup>[3][7]</sup> Waste should be handled by an approved waste disposal plant.<sup>[1][7]</sup> Do not

allow the chemical to enter drains or the environment.

Disclaimer: This guide is intended for informational purposes for trained professionals. It is not a substitute for a formal safety data sheet (SDS) or professional safety training. Always refer to the specific SDS provided by the manufacturer before handling this chemical.

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